

Safety, handling, and storage guidelines for methyl pyruvate

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Compound of Interest

Compound Name: Methyl pyruvate

Cat. No.: B045391

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of **Methyl Pyruvate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **methyl pyruvate** (CAS No. 600-22-6), tailored for professionals in research and drug development. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of experimental work.

Chemical and Physical Properties

Methyl pyruvate is a colorless to light yellow, flammable liquid with a characteristic fruity odor. [1][2] It is the methyl ester of pyruvic acid and serves as an intermediate in various biochemical processes and a reagent in organic synthesis. [1][3]

Table 1: Physical and Chemical Properties of **Methyl Pyruvate**

Property	Value	Source(s)
Molecular Formula	C ₄ H ₆ O ₃	[1][4]
Molecular Weight	102.09 g/mol	[1][4]
Appearance	Clear, colorless to light yellow liquid	[1][2][5]
Boiling Point	134-137 °C (273-279 °F)	[2][6][7]
Melting Point	-22 °C (-8 °F)	[8]
Flash Point	39 °C (102.2 °F) - 49.0°C (120.2°F) (closed cup)	[6][9][10]
Density	1.13 g/mL at 25 °C	[2][6]
Vapor Density	3.52	[11]
Vapor Pressure	0.50 kPa at 20°C	[5]
Solubility	Soluble in ethanol, ether, chloroform, methanol, and acetone.[2][5] Slightly soluble in water.[2]	
Refractive Index	n ₂₀ /D 1.404	[2][6]

Hazard Identification and Classification

Methyl pyruvate is classified as a flammable liquid and poses several health hazards. It is crucial to understand its GHS classification to ensure appropriate handling and emergency response.

Table 2: GHS Classification for **Methyl Pyruvate**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	[5][6][12]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	[13][14]
Skin Sensitization	Category 1 / 1B	H317: May cause an allergic skin reaction	[12][13][14]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[13][14][15][16]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[12]

Signal Word: Danger or Warning[5][13][14]

Hazard Pictograms:

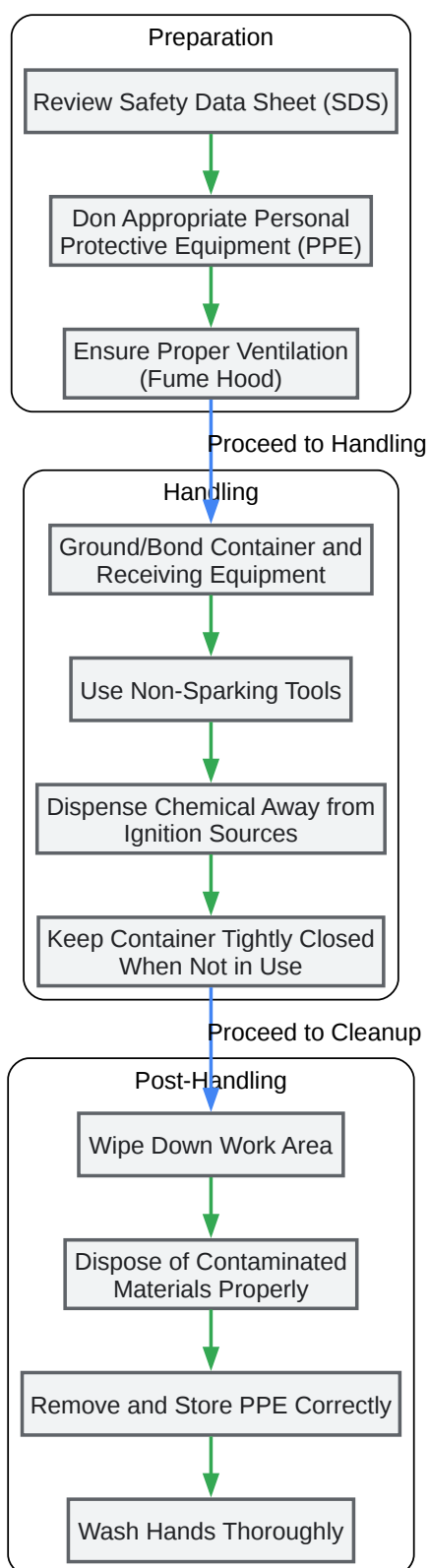
- GHS02: Flammable[6][8]
- GHS05: Corrosion
- GHS07: Exclamation Mark

Safe Handling Protocols

Proper handling techniques are essential to minimize exposure and prevent accidents.

General Handling Workflow

The following workflow outlines the standard procedure for handling **methyl pyruvate** in a laboratory setting.



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General Handling Workflow for **Methyl Pyruvate**.

Detailed Handling Methodology

- Ventilation: Always handle **methyl pyruvate** in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)[\[13\]](#)
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)[\[9\]](#)[\[12\]](#) No smoking is permitted in the handling area.[\[5\]](#)[\[12\]](#)
- Static Discharge: Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)[\[7\]](#) Employ only non-sparking tools and take precautionary measures against static discharge by grounding and bonding containers during transfer.[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Personal Contact: Avoid contact with skin and eyes.[\[9\]](#)[\[13\]](#) Do not breathe mists or vapors.[\[13\]](#)[\[15\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product.[\[5\]](#) Wash hands and any exposed skin thoroughly after handling and before breaks.[\[5\]](#)[\[9\]](#)[\[12\]](#)

Storage and Incompatibility

Proper storage is critical for maintaining chemical stability and preventing hazardous reactions.

Storage Conditions

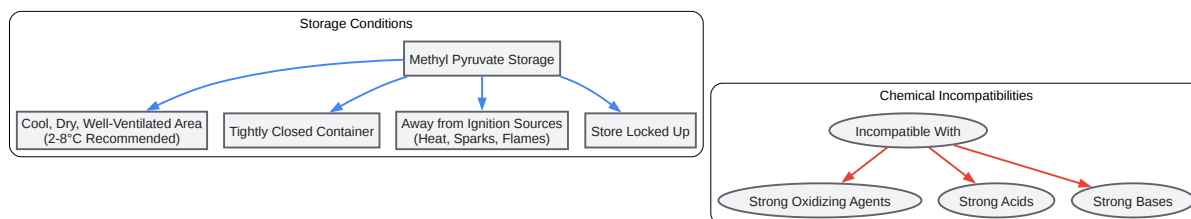
- Container: Store in a tightly closed container.[\[5\]](#)[\[9\]](#)[\[13\]](#)
- Location: Keep in a dry, cool, and well-ventilated place.[\[5\]](#)[\[12\]](#)[\[13\]](#) A refrigerator/flammables cabinet is recommended, with a storage temperature of 2-8°C (36-46°F).[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Environment: Store away from heat, sparks, and sources of ignition.[\[7\]](#)[\[9\]](#) The storage area should be locked up.[\[13\]](#)

Incompatible Materials

Methyl pyruvate is incompatible with the following substances and should be stored separately:

- Strong oxidizing agents[\[9\]](#)[\[11\]](#)

- Strong acids[5][9][11]
- Strong bases[5][9][11]



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*Storage and Incompatibility Guidelines for **Methyl Pyruvate**.*

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[11][12] Remove contact lenses if present and easy to do so.[13] Seek immediate medical attention.[5][13]
- Skin Contact: Take off immediately all contaminated clothing.[5] Wash off with soap and plenty of water.[13][15] If skin irritation or a rash occurs, get medical advice.[5]
- Inhalation: Move the person into fresh air.[13][15] If breathing is difficult, give oxygen.[11][13] If not breathing, give artificial respiration.[13][15] Get medical attention if you feel unwell.[5][13]

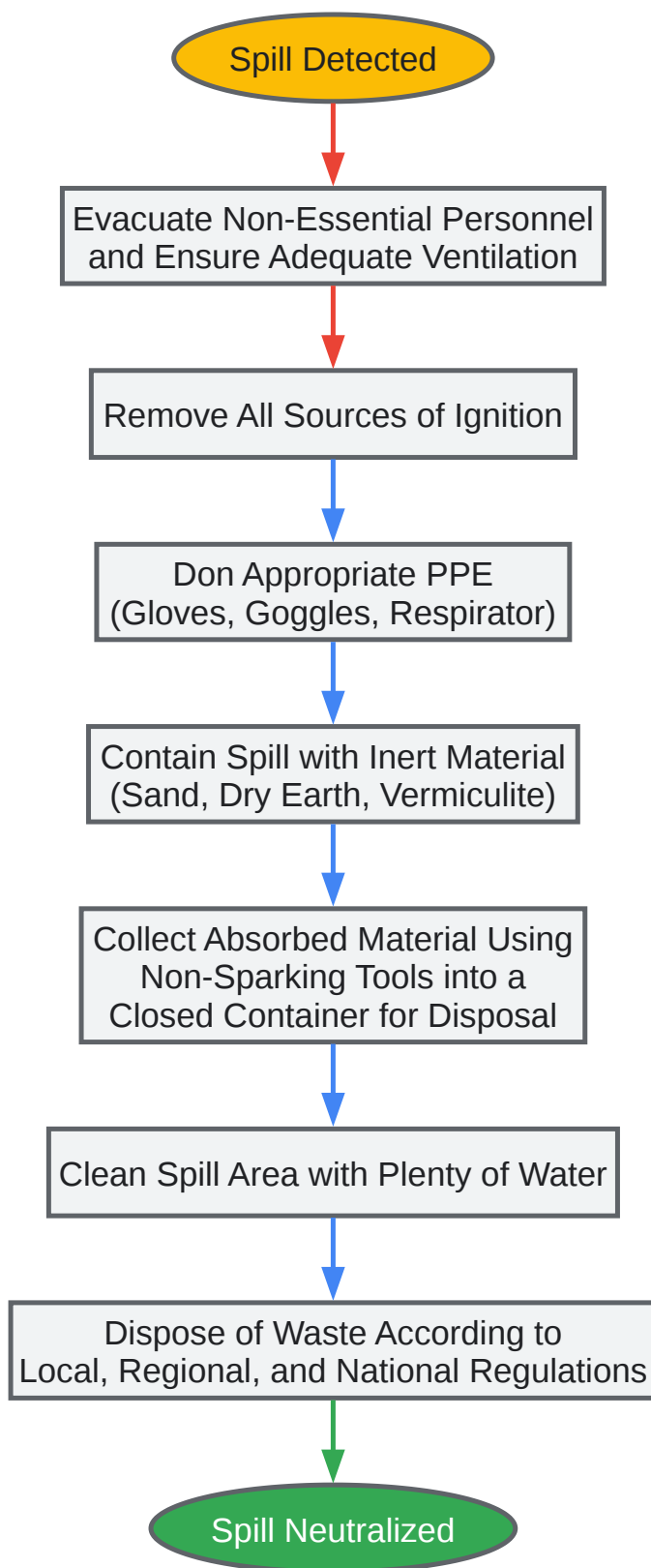
- Ingestion: Rinse mouth with water.^[15] Do not induce vomiting. Never give anything by mouth to an unconscious person.^{[9][15]} Call a physician or poison control center if you feel unwell.^{[5][9]}

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.^{[9][13][15]} For large fires, use water spray or fog.^[9]
- Specific Hazards: The substance is flammable and vapors may form explosive mixtures with air.^{[9][11]} Vapors are heavier than air and may travel to a source of ignition and flash back.^{[9][11]} Burning may produce irritating gases like carbon monoxide and carbon dioxide.^{[5][9]}
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[5][9][15]} Use water spray to cool containers exposed to fire.^[9]

Accidental Release Measures (Spill Protocol)

In the event of a spill, follow a structured response to ensure safety and proper containment.



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*Chemical Spill Response Protocol for **Methyl Pyruvate**.*

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **methyl pyruvate**.^[13]

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[12][13]}
- Skin Protection: Handle with chemical-impermeable gloves (e.g., butyl-rubber).^{[7][13]} Wear fire/flammable resistant and impervious clothing to prevent skin exposure.^{[9][13]}
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type ABEK-P2 for EU or OV/AG/P99 for US).^{[13][15]} In cases of inadequate ventilation, a self-contained breathing apparatus may be necessary.^[5]
- Facility Safety: Ensure that eyewash stations and safety showers are close to the workstation location.^{[5][11]}

Stability and Reactivity

- Reactivity: Vapors may form explosive mixtures with air upon intense warming.^[7] It may hydrolyze to pyruvic acid and methanol in the presence of acid or alkali.^[5]
- Chemical Stability: Stable under recommended storage and handling conditions.^{[5][9]}
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.^{[5][7]}
- Hazardous Decomposition Products: Combustion produces carbon monoxide and carbon dioxide.^{[5][9]}

Toxicological and Ecological Information

- Toxicology: May cause an allergic skin reaction, serious eye damage, and respiratory irritation.^[13] Acute oral toxicity (rat) LD50 is >5,000 mg/kg for males and 4,931 mg/kg for females.^[5] The chemical, physical, and toxicological properties have not been thoroughly investigated.^[15]

- Ecology: There is no data available on the ecotoxicity of **methyl pyruvate**.^{[13][15]} Do not let the product enter drains or waterways.^{[5][13][15]}

Disposal Considerations

- Product: Waste must be disposed of in accordance with local, regional, and national regulations.^[5] Consider incineration in a chemical incinerator equipped with an afterburner and scrubber.^[15]
- Contaminated Packaging: Dispose of as unused product in a licensed professional waste disposal service.^[15]

This guide is intended to provide comprehensive safety information. Always refer to the most current Safety Data Sheet (SDS) for **methyl pyruvate** before use and consult with your institution's safety officer for specific guidance.

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